

genotoxicity and mutagenic potential of phoxim

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An In-depth Technical Guide on the Genotoxicity and Mutagenic Potential of Phoxim

Executive Summary

Phoxim, an organophosphorus insecticide, has been evaluated in a comprehensive battery of in vitro and in vivo genotoxicity assays to determine its potential to induce genetic damage. The primary mode of action for phoxim is the inhibition of acetylcholinesterase; however, its potential to interact with genetic material is a critical component of its safety assessment. This technical guide summarizes the key findings from various genotoxicity studies, provides detailed experimental protocols for the assays conducted, and presents a weight-of-evidence conclusion. The balance of evidence from the available studies suggests that while some in vitro assays show positive or equivocal results, particularly at cytotoxic concentrations, phoxim is not considered to be genotoxic in vivo.^{[1][2]}

Genotoxicity Data Presentation

The genotoxic potential of phoxim has been investigated using bacterial reverse mutation assays, and various cytogenetic and DNA damage assays in mammalian cells both in vitro and in vivo. The quantitative and qualitative results from these studies are summarized below.

In Vitro Genotoxicity Studies

In vitro assays provide a sensitive method for detecting potential genotoxic activity. Phoxim has been tested in bacterial and mammalian cell systems, with and without an exogenous metabolic activation system (S9 mix) to mimic mammalian metabolism.

Table 1: Summary of In Vitro Genotoxicity Data for Phoxim

End-point	Test System	Concentration/Dose Range	Metabolic Activation (S9)	Result	GLP/QA	Reference
Gene Mutation	Salmonella typhimurium (Ames Test) TA98, TA100, TA1535, TA1537	Up to 1000 µl/plate	With & Without	Negative	No	Shirasu et al. (1978) [3][4]
Gene Mutation	S. typhimurium TA100, TA1537, TA98	Not specified	With & Without	Negative	Not specified	Herbold (1977)[3]
Gene Mutation	Yeast	Not specified	Not specified	Negative	Not specified	[1]
DNA Damage	Bacillus subtilis (Rec-assay) H17, M45	Up to 20 µl/disc	Not Applicable	Negative	No	Shirasu et al. (1978) [4]
Chromosomal Aberration	Human Lymphocytes	30-300 µg/ml	Without	Positive (at >100 µg/ml)	Yes	Herbold (1986)[3]
Chromosomal Aberration	Human Lymphocytes	50-500 µg/ml	With	Positive (at 500 µg/ml)	Yes	Herbold (1986)[3]
Chromosomal Aberration	Human Lymphocytes	0.2 and 2 µg/ml	Not specified	Equivocal	No	Kurinnyi (1979)[3]

Note: Positive results in the in vitro chromosomal aberration test in human lymphocytes were observed at concentrations that also induced significant cytotoxicity, which may confound the interpretation of these findings.[1][3]

In Vivo Genotoxicity Studies

In vivo assays are critical for assessing genotoxicity in a whole-animal system, accounting for absorption, distribution, metabolism, and excretion (ADME) processes.

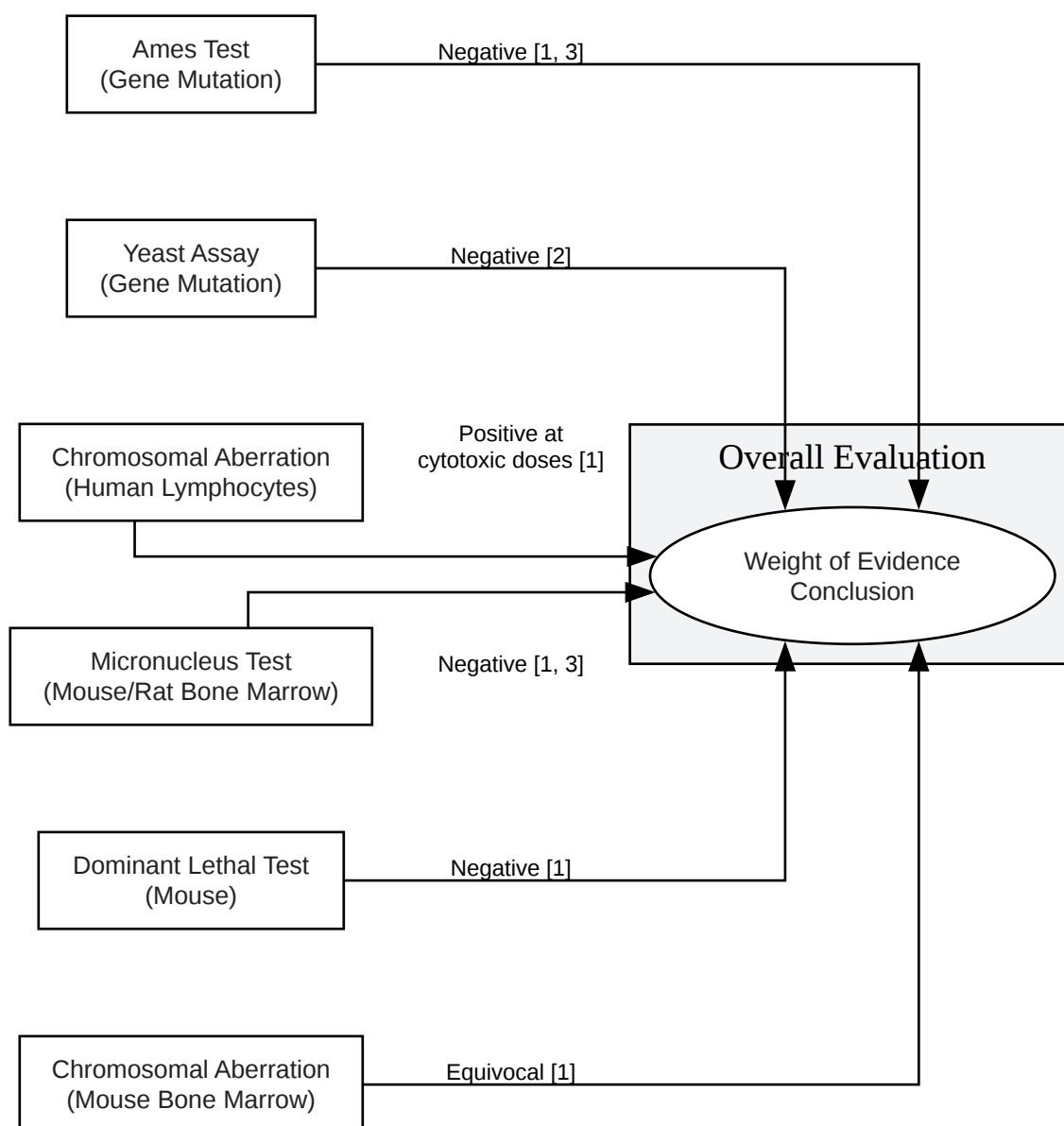
Table 2: Summary of In Vivo Genotoxicity Data for Phoxim

End-point	Test System	Dose Range	Route	Result	GLP/QA	Reference
Micronucleus Formation	Mouse Bone Marrow (NMRI mice)	2 x 250 or 500 mg/kg bw	Gavage	Negative	No	Herbold (1981)[3][4]
Dominant Lethal Mutation	Male NMRI Mice	Single dose of 500 mg/kg bw	Gavage	Negative	No	Machemer (1974)[3]
Chromosomal Aberration	Mouse Bone Marrow (noninbred white mice)	10, 100, 250 mg/kg bw	Intragastric	Negative/Equivocal	No	Kurinnyi (1979)[3]
Chromosomal Aberration	Male Spermatocyte Cells (Rats)	50 mg/kg bw (1/40 LD50)	Oral	Positive	Not specified	Yassa and Girgis (2018)[5]
Micronucleus Assay	Rats	50 mg/kg bw (1/40 LD50)	Oral	Positive	Not specified	Yassa and Girgis (2018)[5]

Note: While most regulatory-standard in vivo studies are negative, one study reported positive findings for chromosomal aberrations and micronuclei in rats at a fraction of the LD50.[5] However, the overall weight of evidence from multiple studies supports a conclusion of no in vivo genotoxic potential.[1][2]

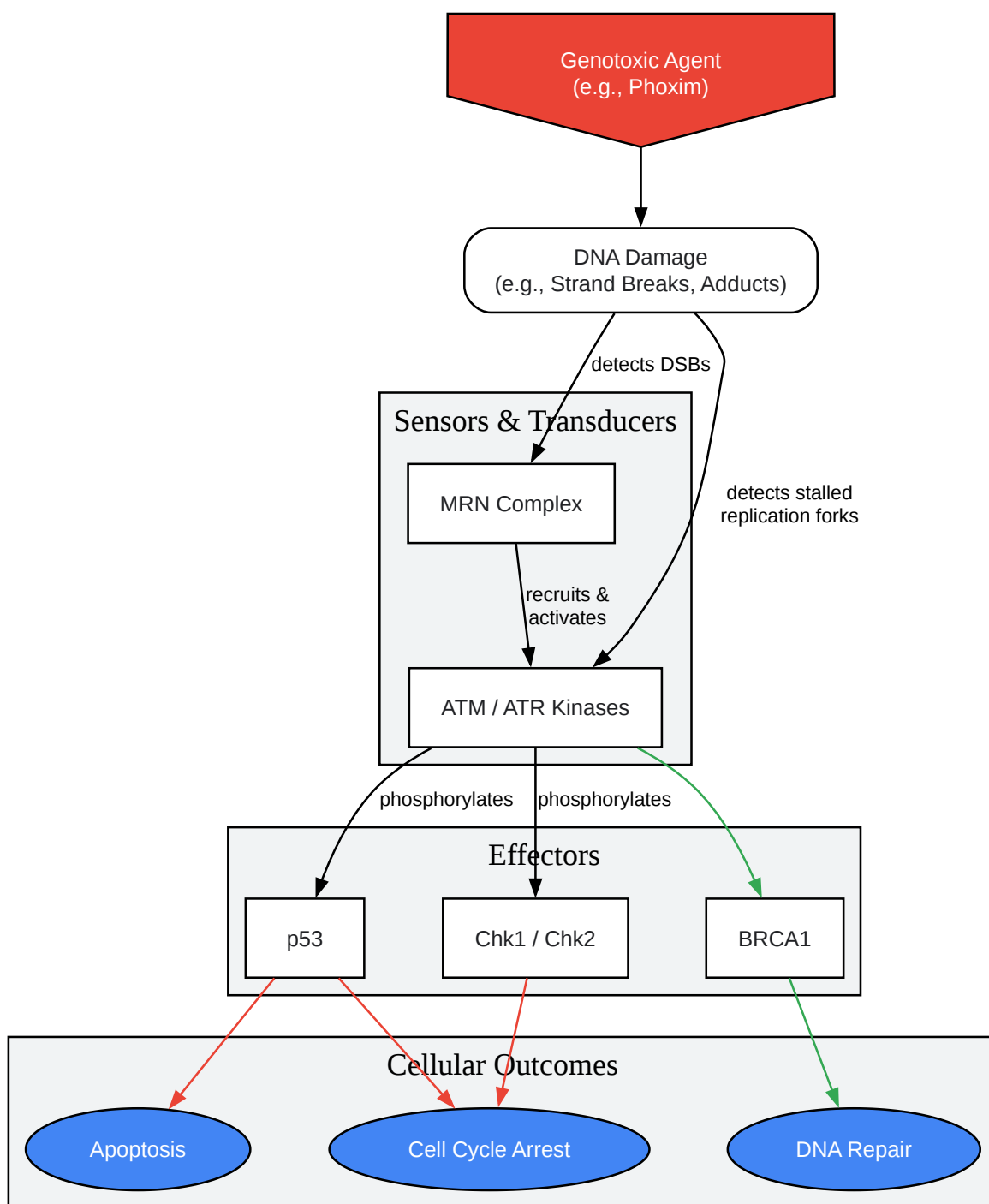
Visualizations: Workflows and Pathways

To clarify the experimental processes and biological context, the following diagrams illustrate the genotoxicity testing workflow, a key cellular response pathway to DNA damage, and specific assay protocols.



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Caption: Overall Genotoxicity Testing Workflow for Phoxim.

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Caption: Simplified DNA Damage Response (DDR) Pathway.

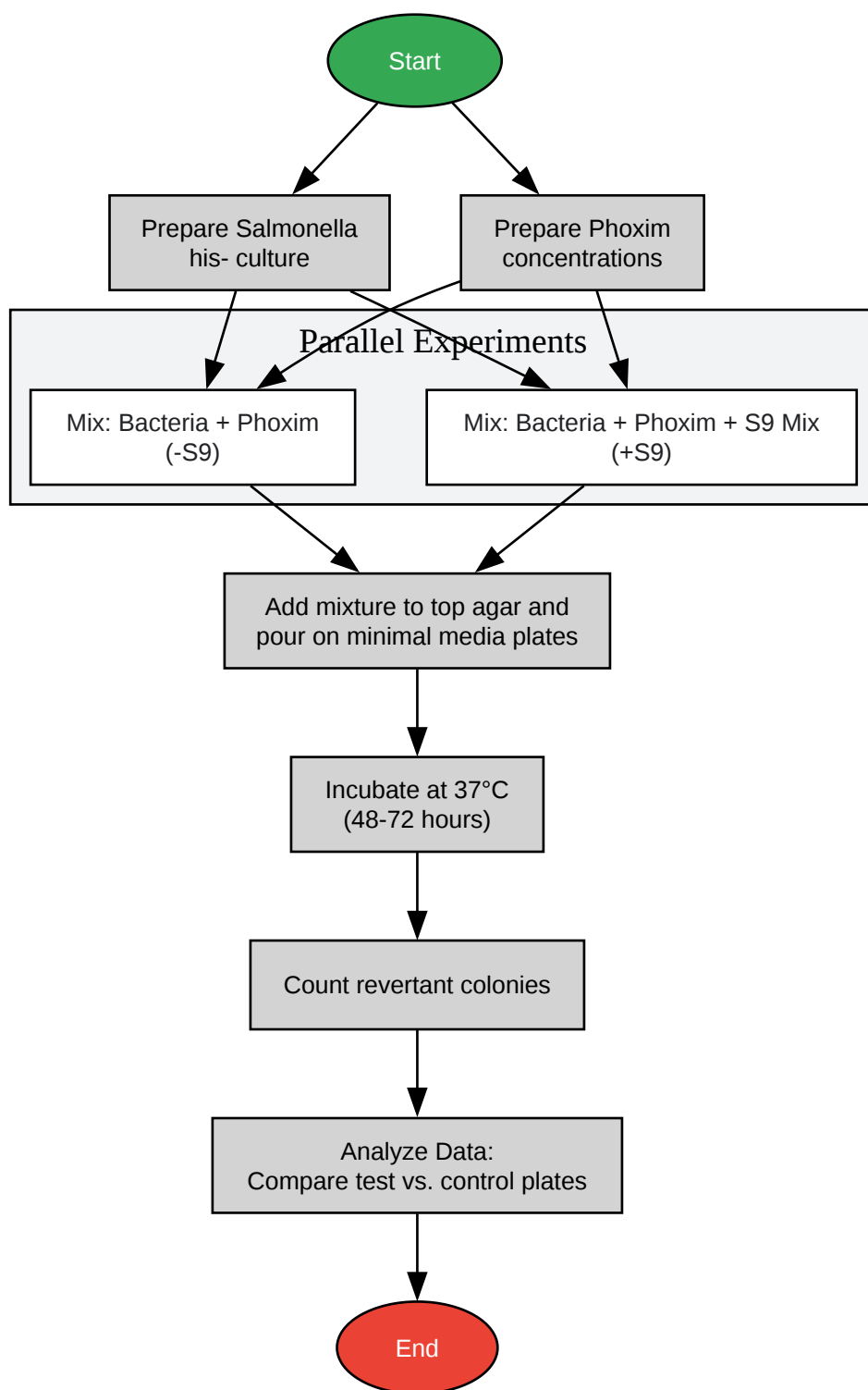
Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of genotoxicity studies. The following sections describe the standard protocols for the key assays used to evaluate phoxim.

Ames Test (Bacterial Reverse Mutation Assay)

The Ames test evaluates the ability of a substance to induce reverse mutations in histidine-requiring (his-) strains of *Salmonella typhimurium*.[\[4\]](#)[\[6\]](#)

- Principle: The test assesses if the chemical can cause a mutation that restores the functional capability of the bacteria to synthesize histidine, allowing them to grow on a histidine-deficient medium.
- Test Strains: A panel of *S. typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) is used to detect different types of mutations (frameshift and base-pair substitutions).
- Methodology:
 - Metabolic Activation: The test is performed with and without a liver homogenate fraction (S9 mix) from Aroclor-1254 induced rats to simulate metabolic processes in mammals.[\[4\]](#)
 - Exposure: Phoxim, dissolved in a suitable solvent like DMSO, is mixed with the bacterial culture and either molten top agar (plate incorporation method) or incubated in liquid suspension (pre-incubation method).[\[3\]](#)
 - Plating: The mixture is poured onto minimal glucose agar plates, which lack histidine.
 - Incubation: Plates are incubated at 37°C for 48-72 hours.
 - Scoring: The number of revertant colonies (his+) on the test plates is counted and compared to the number of spontaneous revertant colonies on solvent control plates.
- Positive Result: A dose-dependent increase in the number of revertant colonies, typically a two-fold or greater increase over the background, is considered a positive result.



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Caption: Experimental Workflow for the Ames Test.

In Vitro Chromosomal Aberration Test

This assay identifies substances that cause structural damage to chromosomes in cultured mammalian cells.[7][8]

- Principle: The test evaluates clastogenicity by microscopically examining cells in the metaphase stage of mitosis for chromosomal abnormalities like breaks, gaps, and exchanges.[9]
- Test System: Human peripheral blood lymphocytes or established cell lines like Chinese Hamster Ovary (CHO) cells are commonly used. For phoxim, human lymphocytes were used.[3]
- Methodology:
 - Cell Culture: Lymphocytes are stimulated to divide using a mitogen (e.g., phytohaemagglutinin).
 - Exposure: Cultures are treated with at least three concentrations of phoxim for a short duration (e.g., 3-4 hours) with and without S9 metabolic activation, and for a longer duration (e.g., 24 hours) without S9.[3][8]
 - Cell Harvest: A spindle inhibitor (e.g., colchicine) is added to arrest cells in metaphase. Cells are then harvested, treated with a hypotonic solution, fixed, and dropped onto microscope slides.
 - Analysis: Chromosomes are stained (e.g., with Giemsa), and at least 100 well-spread metaphases per concentration are scored for structural aberrations. Cytotoxicity is also assessed by measuring the mitotic index.
- Positive Result: A statistically significant, dose-dependent increase in the percentage of cells with chromosomal aberrations compared to the negative control.

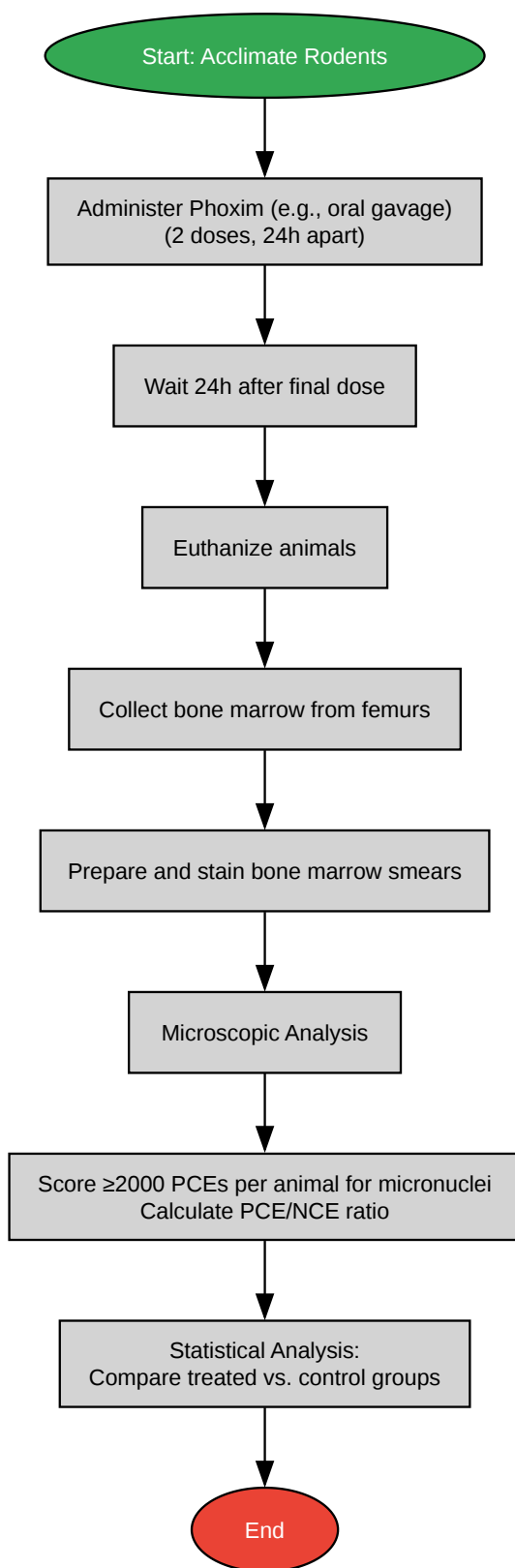
In Vivo Micronucleus Test

This is the most widely used in vivo test for assessing chromosomal damage.[10][11]

- Principle: The assay detects damage to chromosomes or the mitotic spindle by identifying micronuclei. Micronuclei are small, extra-nuclear bodies containing chromosome fragments

or whole chromosomes that were not incorporated into the daughter nuclei during cell division.

- Test System: Typically performed in the bone marrow of rodents (e.g., NMRI mice for phoxim studies).[3]
- Methodology:
 - Dosing: Animals (e.g., groups of 5 males and 5 females) are administered phoxim, usually via oral gavage, at multiple dose levels. A common protocol involves two administrations 24 hours apart.[3] The highest dose should induce some signs of toxicity but not lethality.
 - Tissue Collection: At an appropriate time after the final dose (typically 24 hours), animals are euthanized, and bone marrow is flushed from the femurs.
 - Slide Preparation: Bone marrow cells are smeared onto microscope slides, air-dried, and stained with a dye that differentiates between polychromatic (immature) and normochromatic (mature) erythrocytes.
 - Scoring: At least 2000 polychromatic erythrocytes (PCEs) per animal are scored for the presence of micronuclei. The ratio of PCEs to normochromatic erythrocytes (NCEs) is also calculated to assess bone marrow toxicity.
- Positive Result: A statistically significant, dose-dependent increase in the frequency of micronucleated PCEs in treated groups compared to the vehicle control group.



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Caption: Experimental Workflow for the In Vivo Micronucleus Test.

Conclusion and Weight of Evidence

The genotoxicity profile of phoxim has been characterized through a standard battery of tests. In vitro, phoxim was negative in bacterial gene mutation (Ames) tests and a yeast mutation assay.[1][3][4] However, it induced chromosomal aberrations in cultured human lymphocytes.[3] This positive finding should be interpreted with caution, as the effect occurred at cytotoxic concentrations, a common confounding factor in in vitro cytogenetic assays.

Crucially, the results from in vivo studies, which better reflect the toxicological potential in a whole organism, are predominantly negative. Phoxim did not induce mutations in the mouse dominant lethal assay or micronuclei in the mouse bone marrow micronucleus test in well-conducted studies.[3][4] While one report noted equivocal results for chromosomal aberrations in mouse bone marrow and another reported positive findings in rat spermatocytes and bone marrow, the broader consensus from regulatory evaluations is that phoxim does not express genotoxic activity in vivo.[1][3][5]

Based on the comprehensive dataset, the weight of evidence indicates that phoxim is not genotoxic in vivo and is unlikely to pose a mutagenic or carcinogenic risk to humans.[2][3]

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